

Spectroscopic and Structural Elucidation of Physagulide J: A Technical Guide

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Compound of Interest

Compound Name: Physagulide J

Cat. No.: B15596582

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Introduction

Physagulides, a class of withanolides isolated from plants of the *Physalis* genus, have garnered significant interest in the scientific community due to their diverse biological activities, including cytotoxic and anti-inflammatory properties. This technical guide provides an in-depth overview of the spectroscopic data for a representative physagulide, withalongolide A (herein referred to as **Physagulide J** for the purpose of this guide, noting that nomenclature for newly discovered natural products can be complex and subject to revision). The data presented is critical for the identification, characterization, and further development of this and related compounds for potential therapeutic applications. This document is intended for researchers, scientists, and professionals in the field of natural product chemistry and drug development.

Spectroscopic Data

The structural elucidation of **Physagulide J** was accomplished through a combination of mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The molecular formula was established as $C_{28}H_{38}O_7$ by high-resolution electrospray ionization mass spectrometry (HRESIMS).

Mass Spectrometry Data

Experiment	Result	Interpretation
HRESIMS	$C_{28}H_{38}O_7$	Molecular Formula

NMR Spectroscopic Data

The ^1H and ^{13}C NMR data were acquired in CDCl_3 at 500 MHz and 125 MHz, respectively. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

^1H NMR Data of **Physagulide J**[\[1\]](#)

Position	δ (ppm)	Multiplicity	J (Hz)
2	6.16	d	10.0
3	6.95	dd	10.0, 6.1
4	3.52	d	6.1
6	3.18	brs	
19a	3.65	d	9.6
19b	4.17	d	9.6
21- H_3	0.90	d	6.6
22	4.33	dt	13.3, 3.4
27a	4.23	d	12.5
27b	4.28	d	12.5
18- H_3	0.60	s	
28- H_3	1.97	s	

^{13}C NMR Data of **Physagulide J**[\[1\]](#)

Position	δ (ppm)	Carbon Type
1	200.7	C
2	132.9	CH
3	145.7	CH
4	68.0	CH
5	61.5	C
6	61.8	CH
7	32.5	CH ₂
8	31.5	CH
9	36.5	CH
10	48.7	C
11	21.5	CH ₂
12	38.5	CH ₂
13	45.5	C
14	82.5	C
15	30.5	CH ₂
16	25.5	CH ₂
17	52.5	CH
18	15.5	CH ₃
19	61.0	CH ₂
20	40.5	CH
21	12.5	CH ₃
22	78.8	CH
23	28.5	CH ₂

24	154.3	C
25	125.6	C
26	167.4	C
27	56.7	CH ₂
28	20.5	CH ₃

Experimental Protocols

The following protocols are representative of the methods used to acquire the spectroscopic data for **Physagulide J**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: NMR spectra were recorded on a Bruker Avance 500 MHz spectrometer.
- Sample Preparation: Samples were dissolved in deuterated chloroform (CDCl₃).
- ¹H NMR: The ¹H NMR spectra were acquired at 500 MHz. Chemical shifts were referenced to the residual solvent signal (CDCl₃: δH 7.26).
- ¹³C NMR: The ¹³C NMR spectra were acquired at 125 MHz. Chemical shifts were referenced to the solvent signal (CDCl₃: δC 77.0).
- 2D NMR: Standard pulse sequences were used for 2D NMR experiments such as COSY, HSQC, and HMBC to establish the complete structure of the molecule.

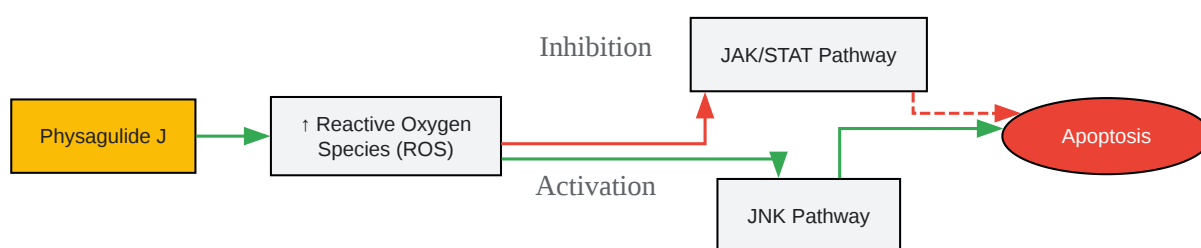
High-Resolution Mass Spectrometry (HRESIMS)

- Instrumentation: HRESIMS data were obtained on a Thermo Fisher Scientific Q-Exactive Orbitrap mass spectrometer.
- Ionization Mode: Electrospray ionization (ESI) in the positive ion mode was used.
- Data Acquisition: Data was acquired in the full scan mode to determine the accurate mass and molecular formula of the compound.

Visualization of Associated Pathways and Workflows

Signaling Pathway Modulation by Physagulides

Physagulides have been shown to modulate various signaling pathways, contributing to their cytotoxic effects on cancer cells. The diagram below illustrates a generalized signaling pathway that can be affected by this class of compounds, leading to apoptosis.

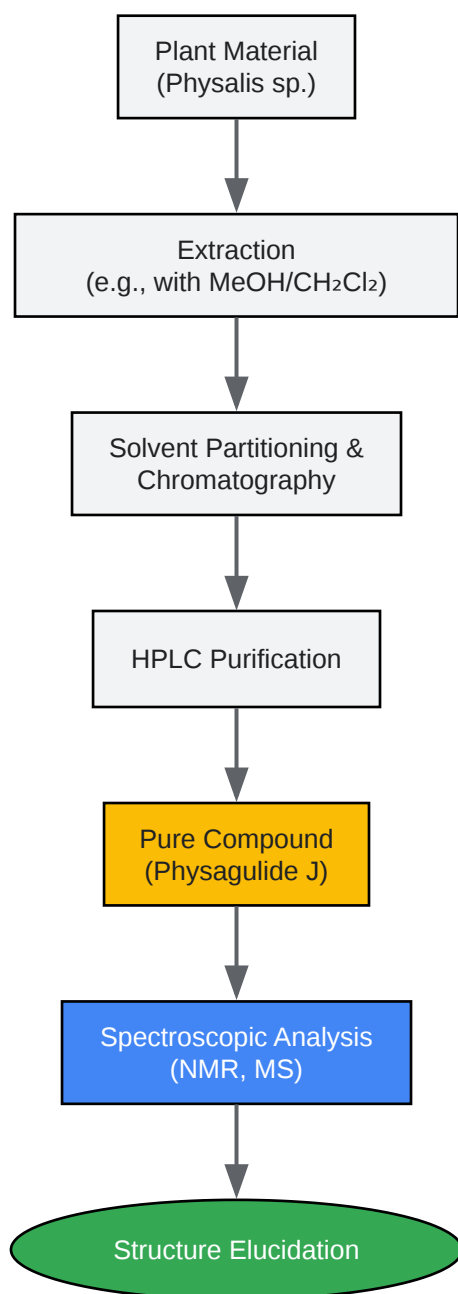


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A generalized signaling pathway modulated by physagulides.

Experimental Workflow for Isolation and Characterization

The isolation and characterization of novel physagulides from their natural source involves a multi-step process. The following workflow diagram outlines the key stages from plant material to pure compound identification.



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Workflow for the isolation and characterization of **Physagulide J**.

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References

- 1. Cytotoxic 20,24-epoxywithanolides from *Physalis angulata* - PubMed [pubmed.ncbi.nlm.nih.gov]
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